Technical Comparison Guide: 1H NMR Characterization of Z-Gln(Mtt)-OH

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Compound of Interest

Compound Name:	*Z-GLN(MTT)-OH*
CAS No.:	*144317-19-1*
Cat. No.:	*B612880*

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Executive Summary

Z-Gln(Mtt)-OH (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

-Benzyloxycarbonyl-

-(4-methyltrityl)-L-glutamine) represents a specialized orthogonal building block in solid-phase peptide synthesis (SPPS). Unlike standard trityl (Trt) protection, the 4-methyltrityl (Mtt) group offers hyper-acid lability, allowing for selective deprotection under mild conditions (e.g., 1% TFA) while leaving other acid-labile groups (like Boc or t-Bu) intact.[1]

This guide provides a definitive technical framework for the characterization of **Z-Gln(Mtt)-OH** using proton nuclear magnetic resonance (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

H NMR). It contrasts this derivative with its closest alternatives, Z-Gln(Trt)-OH and Fmoc-Gln(Mtt)-OH, establishing a self-validating protocol for purity assessment in drug development workflows.

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Part 1: The NMR "Fingerprint" Analysis

Structural Logic & Causality

The NMR spectrum of **Z-Gln(Mtt)-OH** is a composite of three distinct chemical domains. Understanding the electronic environment of each domain is critical for accurate assignment:

- The Z-Group (Carbobenzyloxy): Provides a stable aromatic baseline. The benzylic methylene protons (

  -Ph) are deshielded by both the phenyl ring and the carbamate oxygen, serving as a reliable integration standard.

- The Glutamine Backbone: The

  -proton is chemically distinct due to the Z-group carbamate anisotropy. The side chain (

) protons exhibit complex coupling due to the chiral center.

- The Mtt Protecting Group: This is the diagnostic handle. Unlike the unsubstituted Trityl (Trt) group, the Mtt group possesses a para-methyl substituent. This methyl group breaks the symmetry of the trityl system and provides a unique singlet in the aliphatic region, separating it from all other aromatic protecting groups.

Diagnostic Signal Assignment (DMSO-)

The following assignments are based on 400 MHz data in DMSO-

, the standard solvent for polar amino acid derivatives.

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Moiety	Proton Type	Chemical Shift (ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">, ppm)	Multiplicity	Integration	Diagnostic Note
Mtt	Ar-	2.23 – 2.27	Singlet	3H	PRIMARY ID KEY. Absent in Z-Gln(Trt)-OH.
Z-Group	Ph-ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">-O	5.00 – 5.10	Singlet (or ABq)	2H	Integration Reference.
Backbone	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703=""	3.90 – 4.10	Multiplet	1H	Upfield of Fmoc analogs (~4.3 ppm).

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	class="inline ng-star-inserted"> -CH				
Side Chain	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> - , -	1.70 – 2.40	Multiplets	4H	Overlap region; - is typically downfield.
Aromatic	Z-Ph + Mtt-Ar	7.00 – 7.45	Complex Mult.[1]	~19H	Z (5H) + Mtt (14H).[1] Massive overlap.
Amide	ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted"> -NH	7.50 – 7.80	Doublet	1H	Exchangeable; shift varies with conc./temp.
Side Chain	ngcontent-ng-c1989010908	8.40 – 8.60	Broad Singlet	1H	Often broad due to

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	="" _nghost-ng-c3017681703 ="" class="inline ng-star-inserted"> -NH (Mtt)				quadrupole broadening/exchange.
Acid	COOH	12.0+	Broad	1H	Often invisible if wet DMSO is used.

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Critical Insight: The Mtt methyl singlet at ~2.25 ppm is the sole aliphatic peak that distinguishes this compound from Z-Gln(Trt)-OH. If this peak is a multiplet or missing, the Mtt group is degraded or absent.

Part 2: Comparative Performance & Validation

Z-Gln(Mtt)-OH vs. Alternatives

The choice of **Z-Gln(Mtt)-OH** is driven by orthogonality.[1] The table below compares the NMR signatures and stability profiles of key alternatives.

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Feature	Z-Gln(Mtt)-OH	Z-Gln(Trt)-OH	Fmoc-Gln(Mtt)-OH
Diagnostic NMR Signal	Methyl Singlet (~2.25 ppm)	None (Only Aromatics)	Methyl Singlet (~2.25 ppm) + Fluorenyl Doublets (>7.8 ppm)
-CH Shift	~4.0 ppm	~4.0 ppm	~4.2 – 4.4 ppm (Deshielded by Fmoc)
Acid Stability	Low (1% TFA labile)	Moderate (95% TFA labile)	Low (1% TFA labile)
Base Stability	High (Stable to Piperidine)	High	Unstable (Fmoc removed)
Solubility (DCM)	High	High	Moderate

Self-Validating Purity Protocol

To ensure the integrity of the Mtt group (which is sensitive), use the integration ratio between the Z-benzylic protons and the Mtt-methyl protons.[1]

- Step 1: Integrate the Z-group

  singlet at 5.05 ppm. Set value to 2.00.
- Step 2: Integrate the Mtt methyl singlet at 2.25 ppm.
- Acceptance Criteria: The Mtt methyl integral must be 2.9 – 3.1.
  - < 2.9: Partial deprotection of Mtt (check for free trityl species or degradation).
  - > 3.1: Solvent contamination (e.g., Toluene methyl at 2.3 ppm) or incomplete purification.

Part 3: Experimental Protocols

Sample Preparation for 1H NMR

To avoid acid-catalyzed deprotection during analysis (a common failure mode with Mtt), follow this strict protocol:

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- Solvent Choice: Use DMSO-ngcontent-ng-c1989010908="" _nghost-ng-c3017681703="" class="inline ng-star-inserted">

  (99.9% D).

  - Avoid

    : Commercial chloroform often contains trace HCl, which can cleave the Mtt group during the scan, leading to confusing spectra (appearance of free trityl cation or alcohol).

  - Neutralization: If using

    is mandatory, filter it through basic alumina or add a grain of solid

    to the NMR tube.

- Concentration: Dissolve 5–10 mg of **Z-Gln(Mtt)-OH** in 0.6 mL solvent. High concentrations can cause stacking effects, shifting aromatic peaks.

- Acquisition:

  - Scans: 16–64 (Sufficient for 1H).

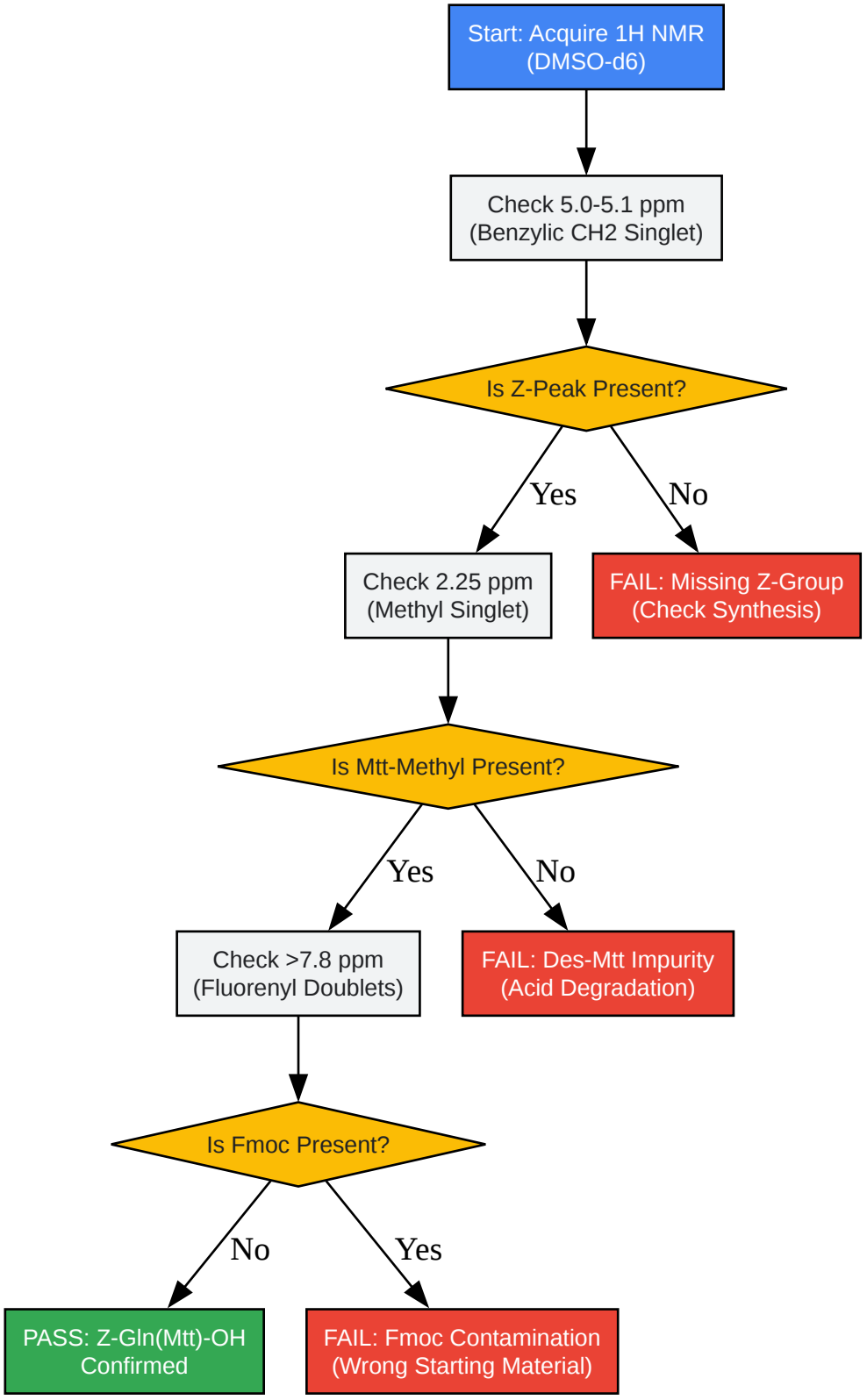
  - Relaxation Delay (D1):

    1.0 second (Ensure accurate integration of the methyl singlet).

Workflow Visualization

The following diagram illustrates the decision logic for validating **Z-Gln(Mtt)-OH** identity and purity.

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Figure 1: Logic flow for the structural validation of **Z-Gln(Mtt)-OH** via 1H NMR.

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